

Spectroscopic Data for Boc-Protected 4-Phenylazetidin-2-one: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Tert-butyl 2-oxo-4-phenylazetidine-1-carboxylate*

CAS No.: 294862-04-7

Cat. No.: B2660848

[Get Quote](#)

Introduction

Boc-protected 4-phenylazetidin-2-one, also known as **tert-butyl 2-oxo-4-phenylazetidine-1-carboxylate**, is a key heterocyclic building block in medicinal chemistry. The azetidin-2-one (or β -lactam) ring is a core structural motif in a wide array of antibacterial agents, making its derivatives, such as the title compound, valuable intermediates in the synthesis of novel therapeutics.^[1] The tert-butyloxycarbonyl (Boc) protecting group offers a stable yet readily cleavable means of masking the reactivity of the lactam nitrogen, facilitating selective modifications at other positions of the molecule.

This technical guide provides a comprehensive overview of the expected spectroscopic data for Boc-protected 4-phenylazetidin-2-one. While a complete set of experimentally-derived spectra from a single source is not readily available in the public domain, this document synthesizes predicted data and established principles from related structures to offer a reliable reference for researchers. The information herein is designed to assist in the identification, characterization, and quality control of this important synthetic intermediate.

Spectroscopic Characterization: An Integrated Approach

The unambiguous structural elucidation of a synthetic compound relies on the synergistic interpretation of data from multiple spectroscopic techniques. For Boc-protected 4-phenylazetidin-2-one, Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), Infrared (IR) spectroscopy, and Mass Spectrometry (MS) each provide unique and complementary information.

^1H NMR Spectroscopy: Mapping the Proton Environment

The proton NMR spectrum of Boc-protected 4-phenylazetidin-2-one is expected to exhibit distinct signals corresponding to the protons of the azetidinone ring, the phenyl substituent, and the Boc protecting group. The chemical shifts and coupling patterns are dictated by the electronic environment of each proton.

Expected ^1H NMR Data (Predicted)

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-4	~5.0 - 5.2	dd	~5.5, 2.5
H-3a	~3.4 - 3.6	dd	~15.0, 5.5
H-3b	~2.9 - 3.1	dd	~15.0, 2.5
Phenyl-H	~7.2 - 7.4	m	-
Boc-CH ₃	~1.4 - 1.5	s	-

- Azetidinone Protons:** The proton at the C-4 position (H-4), being a benzylic methine, is expected to be the most downfield of the ring protons. It will likely appear as a doublet of doublets due to coupling with the two diastereotopic protons at C-3. The C-3 protons (H-3a and H-3b) will also present as doublets of doublets, arising from geminal coupling to each other and vicinal coupling to H-4.

- **Phenyl Protons:** The protons of the phenyl ring are anticipated to resonate in the aromatic region as a complex multiplet.
- **Boc Protons:** The nine equivalent protons of the tert-butyl group of the Boc protector will appear as a sharp singlet, typically in the upfield region of the spectrum.

¹³C NMR Spectroscopy: Probing the Carbon Skeleton

The proton-decoupled ¹³C NMR spectrum provides a count of the unique carbon environments in the molecule. The chemical shifts are indicative of the hybridization and electronic nature of each carbon atom.

Expected ¹³C NMR Data (Predicted)

Carbon Assignment	Predicted Chemical Shift (δ, ppm)
C=O (β-lactam)	~165 - 170
C=O (Boc)	~150 - 155
C-4	~55 - 60
C-3	~45 - 50
Phenyl-C (quaternary)	~135 - 140
Phenyl-CH	~125 - 130
Boc-C (quaternary)	~80 - 85
Boc-CH ₃	~28 - 30

- **Carbonyl Carbons:** Two distinct carbonyl signals are expected. The β-lactam carbonyl carbon is typically found in the range of 165-170 ppm. The carbonyl of the Boc group is also expected to be in the downfield region, influenced by the adjacent nitrogen and oxygen atoms. The study of various N-Boc protected amino acid derivatives shows that the chemical shift of the Boc carbonyl carbon is sensitive to solvent polarity and molecular structure.^{[2][3]}
- **Azetidinone Carbons:** The C-4 carbon, attached to the phenyl group and nitrogen, will be more downfield than the C-3 carbon.

- **Phenyl Carbons:** The aromatic carbons will appear in the typical range of 125-140 ppm, with the quaternary carbon being the most deshielded.
- **Boc Carbons:** The quaternary carbon of the tert-butyl group will resonate around 80-85 ppm, while the methyl carbons will give a strong signal in the aliphatic region.

Infrared (IR) Spectroscopy: Identifying Key Functional Groups

IR spectroscopy is a powerful tool for the rapid identification of key functional groups. The spectrum of Boc-protected 4-phenylazetidin-2-one will be dominated by the stretching vibrations of the two carbonyl groups.

Expected IR Absorption Bands

Functional Group	Expected Wavenumber (cm ⁻¹)	Intensity
C=O Stretch (β -lactam)	~1750 - 1780	Strong
C=O Stretch (Boc urethane)	~1700 - 1720	Strong
C-H Stretch (aromatic)	~3000 - 3100	Medium
C-H Stretch (aliphatic)	~2850 - 3000	Medium
C=C Stretch (aromatic)	~1450 - 1600	Medium-Weak

The most characteristic absorption will be the high-frequency carbonyl stretch of the strained four-membered β -lactam ring. The presence of a second strong carbonyl absorption at a slightly lower frequency is indicative of the Boc protecting group. The vibrational energy of a molecule is unique and can be used as a fingerprint for identification.^[4]

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides information about the mass-to-charge ratio of the molecule and its fragments, allowing for the determination of the molecular weight and confirmation of the

elemental composition.

Expected Mass Spectrometry Data

Ion	Expected m/z
$[M+H]^+$	262.14
$[M+Na]^+$	284.12
$[M-C_4H_8]^+$	206.08
$[M-Boc+H]^+$	162.09

- **Molecular Ion:** The molecular weight of Boc-protected 4-phenylazetidin-2-one is 261.31 g/mol. In electrospray ionization (ESI) mass spectrometry, the protonated molecule $[M+H]^+$ would be expected at m/z 262.14.
- **Fragmentation Patterns:** A characteristic fragmentation pattern for Boc-protected compounds is the loss of isobutylene (56 Da) via a McLafferty-like rearrangement, resulting in a peak at m/z 206.08.^{[5][6]} Another common fragmentation is the loss of the entire Boc group (101 Da), leading to a fragment corresponding to 4-phenylazetidin-2-one at m/z 162.09.

Experimental Protocols

The following are general protocols for the acquisition of spectroscopic data for a compound such as Boc-protected 4-phenylazetidin-2-one.

NMR Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of the compound in approximately 0.6 mL of a suitable deuterated solvent (e.g., $CDCl_3$ or $DMSO-d_6$) in a 5 mm NMR tube.
- **1H NMR Acquisition:**
 - **Instrument:** 400 MHz or higher field NMR spectrometer.
 - **Experiment:** Standard single-pulse experiment.

- Parameters: Spectral width of 12-16 ppm, acquisition time of 2-4 seconds, relaxation delay of 1-5 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.
- ¹³C NMR Acquisition:
 - Experiment: Proton-decoupled single-pulse experiment.
 - Parameters: Spectral width of 200-240 ppm, acquisition time of 1-2 seconds, relaxation delay of 2-5 seconds. A larger number of scans (e.g., 1024-4096) is typically required due to the low natural abundance of ¹³C.[\[1\]](#)

IR Spectroscopy

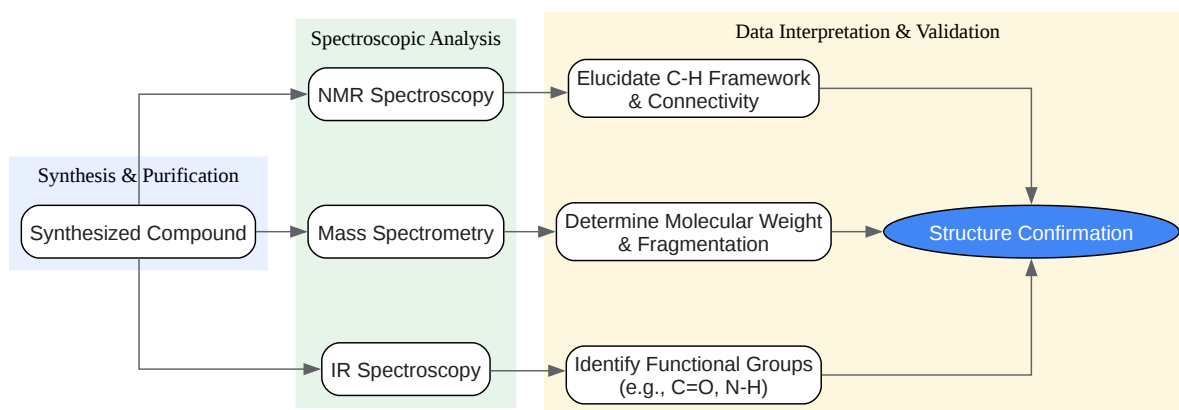
- Sample Preparation: For Attenuated Total Reflectance (ATR)-FTIR, a small amount of the solid sample is placed directly on the ATR crystal. Alternatively, a KBr pellet can be prepared by mixing a small amount of the sample with dry KBr powder and pressing it into a thin disk.
- Acquisition:
 - Instrument: Fourier Transform Infrared (FTIR) spectrometer.
 - Parameters: Scan range of 4000-400 cm⁻¹, resolution of 4 cm⁻¹, and an accumulation of 16-32 scans. A background spectrum of the empty accessory should be collected and subtracted from the sample spectrum.

Mass Spectrometry

- Sample Preparation: Prepare a dilute solution of the compound (e.g., 1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- Acquisition:
 - Instrument: Mass spectrometer with an appropriate ionization source (e.g., ESI or APCI) coupled to a liquid chromatograph (LC-MS) or direct infusion pump.
 - Parameters: Acquire data in positive ion mode over a mass range that includes the expected molecular ion (e.g., m/z 100-500).

Data Interpretation Workflow

The following diagram illustrates a logical workflow for the spectroscopic characterization of a novel synthetic compound like Boc-protected 4-phenylazetidin-2-one.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the spectroscopic characterization of a synthetic compound.

Conclusion

The spectroscopic data presented in this guide, while based on prediction and comparison with related structures, provides a robust framework for the characterization of Boc-protected 4-phenylazetidin-2-one. The combination of ^1H and ^{13}C NMR, IR, and mass spectrometry offers a multi-faceted approach to confirming the identity and purity of this important synthetic intermediate. Researchers and drug development professionals can utilize this information to guide their synthetic efforts and ensure the quality of their materials. As with any synthetic

compound, it is imperative to acquire and interpret a full set of experimental data for each new batch to ensure its structural integrity.

References

- NP-MRD. (n.d.). ¹³C NMR Spectrum (1D, 101 MHz, D₂O, predicted) (NP0000084).
- Spectrochimica Acta Part A: Molecular and Biomolecular Spectroscopy. (2008). Spectroscopic characterization of the 1-substituted 3,3-diphenyl-4-(2'-hydroxyphenyl)azetidin-2-ones: application of (¹³C) NMR, (¹H)-(¹³C) COSY NMR and mass spectroscopy. PubMed.
- PureSynth. (n.d.). Tert-Butyl (3r4s)-2-Oxo-4-Phenyl-3-[(Triethylsilyl)Oxy]Azetidine-1-Carboxylate 97.0%(HPLC).
- Bovine Metabolome Database. (n.d.). ¹³C NMR Spectrum (1D, 800 MHz, D₂O, predicted) (BMDB0006344).
- ResearchGate. (n.d.). IR spectrum of complex 4. [Download Scientific Diagram].
- Bovine Metabolome Database. (n.d.). ¹H NMR Spectrum (1D, 700 MHz, D₂O, predicted) (BMDB0006344).
- ChemicalBook. (n.d.). BOC-PHE-OSU(3674-06-4) ¹H NMR spectrum.
- Labcompare. (n.d.). (3R,4S)-tert-Butyl 2-oxo-4-phenyl-3-(triethylsilyloxy)azetidine-1-carboxylate from Aladdin Scientific Corporation.
- MDPI. (2022).
- ResearchGate. (n.d.). ¹³C NMR chemical shifts of the carbonyl carbons of N-Boc-L-proline-OMe 3b.
- The Royal Society of Chemistry. (2012). Experimental Procedure.
- SQUARIX. (n.d.). (+/-)-tert-Butyl-2-oxo-4-phenylazetidine-1-carboxylate.
- PMC. (n.d.).
- Beilstein Journals. (2019). N-(1-Phenylethyl)aziridine-2-carboxylate esters in the synthesis of biologically relevant compounds.
- Benchchem. (n.d.).
- PMC. (n.d.). Infrared Absorption Spectra of 2-Oxo-1,3-bis-(phenylhydrazono)
- ACD/Labs. (2026). Confirmation of Synthesis: using MS to identify a protective group.
- Reddit. (2023).
- NIST WebBook. (n.d.). Benzoic acid, 4-(phenylazo)-.
- ResearchGate. (2025). Synthesis and Characterization of tert-butyl 3-(((2-hydroxynaphthalen-1-yl)methylene)amino)-4-(4-(trifluoromethyl)phenyl)piperidine-1-carboxylate: A piperidine clubbed Boc protected versatile building block for multi functionalized chemical reactions.
- Wiley Analytical Science. (n.d.). Interpretation of Infrared Spectra, A Practical Approach.

- PMC. (2019).
- PubChem - NIH. (n.d.). 1-Boc-4-AP | C₁₆H₂₄N₂O₂ | CID 1491502.
- ResearchGate. (2025). (PDF)
- ResearchGate. (2025).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [2. mdpi.com](https://mdpi.com) [mdpi.com]
- [3. researchgate.net](https://researchgate.net) [researchgate.net]
- [4. analyticalscience.wiley.com](https://analyticalscience.wiley.com) [analyticalscience.wiley.com]
- [5. acdlabs.com](https://acdlabs.com) [acdlabs.com]
- [6. reddit.com](https://reddit.com) [reddit.com]
- To cite this document: BenchChem. [Spectroscopic Data for Boc-Protected 4-Phenylazetidin-2-one: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2660848/docs#spectroscopic-data-for-boc-protected-4-phenylazetidin-2-one-a-technical-guide\]](https://www.benchchem.com/product/b2660848/docs#spectroscopic-data-for-boc-protected-4-phenylazetidin-2-one-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)